

Personal protective equipment for handling Pefloxacin Mesylate Dihydrate

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Compound of Interest

Compound Name: Pefloxacin Mesylate Dihydrate

Cat. No.: B1679185

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Essential Safety and Handling Guide for Pefloxacin Mesylate Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Pefloxacin Mesylate Dihydrate**, ensuring the well-being of laboratory personnel and the integrity of research. Adherence to these procedures is essential for minimizing risks and establishing a safe and efficient laboratory environment.

I. Personal Protective Equipment (PPE)

When handling **Pefloxacin Mesylate Dihydrate**, the following personal protective equipment is mandatory to prevent exposure.^{[1][2][3][4][5]}

- **Eye and Face Protection:** Safety glasses with side-shields conforming to EN 166 or NIOSH-approved goggles are required to protect against dust particles and splashes.^[6] A face shield may be necessary when there is a higher risk of splash.^{[1][5]}
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn.^[2] Gloves should be inspected before use and disposed of properly after handling the substance.^{[6][7]}

- **Body Protection:** A disposable gown or a clean lab coat is required to prevent skin contact.[2]
[6] For procedures with a higher risk of contamination, impervious clothing should be considered.[6]
- **Respiratory Protection:** In situations where dust or aerosols may be generated, a NIOSH-approved N95 or N100 respirator is necessary.[2] For potential exposure to vapors or gases, a full face-piece chemical cartridge-type respirator or a powered air-purifying respirator (PAPR) should be used.[2]

II. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Pefloxacin Mesylate Dihydrate** is crucial for safety and to maintain the quality of the compound.

- **Receiving and Inspection:** Upon receipt, visually inspect the container for any damage or leaks. Ensure the container is properly labeled.
- **Storage:** Store the container in a tightly closed, dry, and well-ventilated area.[7] The recommended storage temperature is between 2-8°C.[7][8] Protect the substance from humidity and light.[7][8]
- **Preparation and Weighing:**
 - Conduct all handling that may generate dust, such as weighing, within a chemical fume hood or a ventilated enclosure to ensure adequate exhaust ventilation.[6][9]
 - Use non-sparking tools to prevent ignition.[10]
 - Avoid the formation of dust and aerosols.[6][7]
- **Dissolving:**
 - **Pefloxacin Mesylate Dihydrate** is freely soluble in water.[10] It is also soluble in organic solvents like DMSO and dimethylformamide.[11]

- When preparing aqueous solutions, it may be beneficial to first dissolve the compound in a small amount of DMSO and then dilute it with the aqueous buffer. It is not recommended to store aqueous solutions for more than one day.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[6\]](#)[\[7\]](#)
[\[12\]](#)
 - Clean and decontaminate all work surfaces and equipment after use.

III. Disposal Plan

Proper disposal of **Pefloxacin Mesylate Dihydrate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Unused Product: Offer surplus and non-recyclable products to a licensed disposal company.
[\[7\]](#) Do not dispose of the material in drains or sewers.[\[7\]](#)
- Incineration: One approved method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[7\]](#)
- Contaminated Materials: Dispose of contaminated gloves, clothing, and other materials in accordance with applicable laboratory and governmental regulations.[\[6\]](#)[\[7\]](#)
- Containers: Keep the product in suitable, closed containers for disposal.[\[7\]](#)

IV. Contingency Plan: Accidental Exposure and Spills

Immediate and appropriate action is required in the event of accidental exposure or a spill.

First-Aid Measures:

- Eye Contact: Causes serious eye irritation.[\[6\]](#)[\[9\]](#)[\[12\]](#)[\[13\]](#) Immediately flush the eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[6\]](#)

[7][12] If eye irritation persists, seek medical advice.[7][12]

- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[6] Wash the affected skin thoroughly with soap and water and remove contaminated clothing. [7] Consult a physician if irritation occurs.[7]
- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.[6] Move the person to fresh air. If breathing is difficult, provide artificial respiration and consult a physician.[6][7]
- Ingestion: May be harmful if swallowed.[6] Rinse the mouth with water and immediately call a doctor or poison control center.[7] Never give anything by mouth to an unconscious person. [6][7]

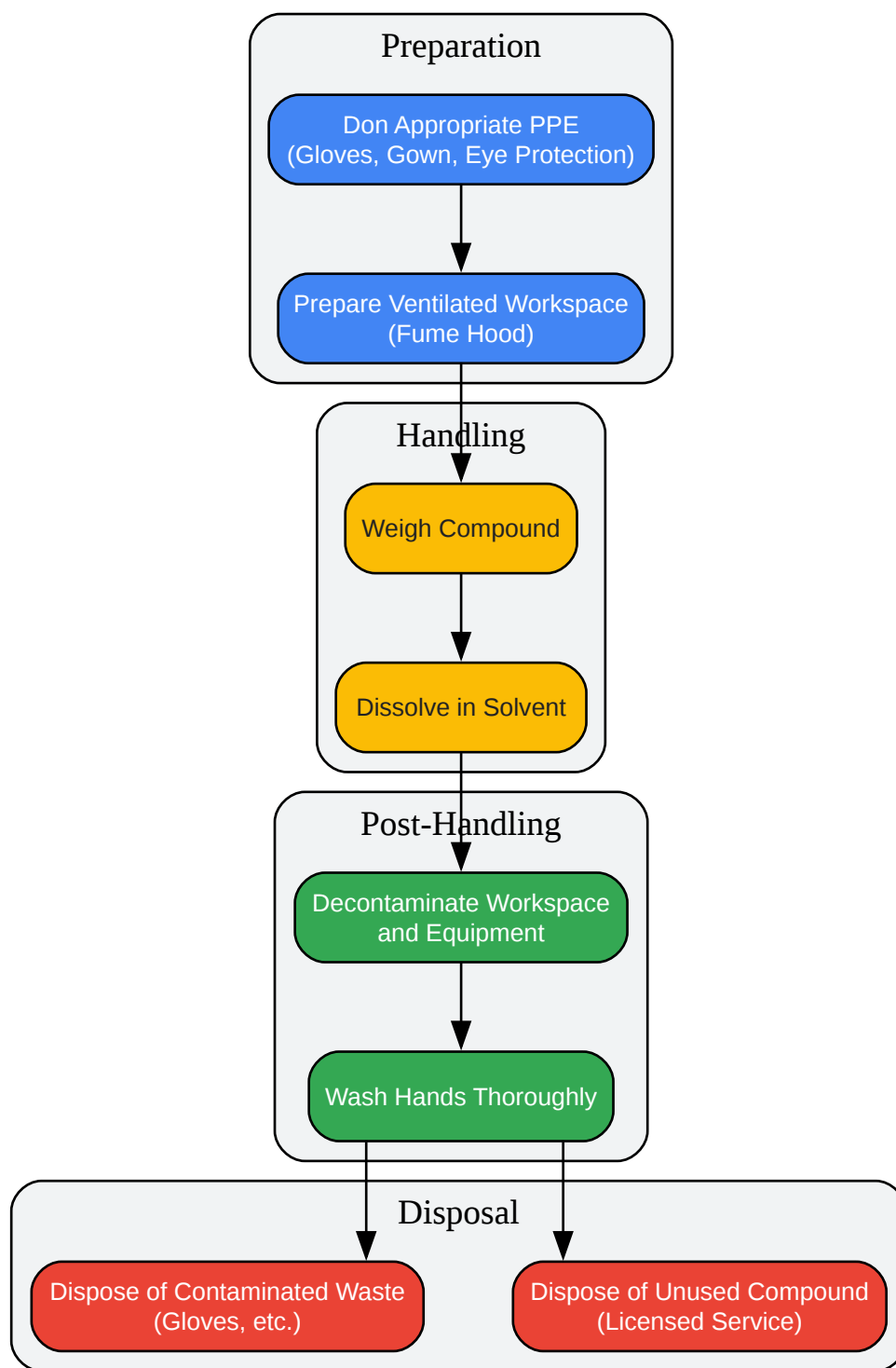
Spill Management:

- Personal Precautions: Use personal protective equipment, including respiratory protection, to avoid breathing dust, vapors, mist, or gas.[7] Avoid direct contact with the spilled substance and ensure adequate ventilation.[7]
- Containment and Cleanup: Prevent further leakage or spillage if it is safe to do so.[7] Do not let the product enter drains.[7] For solid spills, sweep up and shovel the material without creating dust.[6][7] Place the spilled material into a suitable, closed container for disposal.[6][7]

V. Quantitative Data Summary

Property	Value	Source
Molecular Weight	465.49 g/mol	[7] [10] [13]
Solubility in Water	Freely soluble (50mg/mL)	[10]
Solubility in DMSO	Approximately 5 mg/ml	
Solubility in Dimethyl Formamide	Approximately 3 mg/ml	
Recommended Storage Temp.	2-8 °C	[7] [8]
Occupational Exposure Limits	Not established	[6] [7]

VI. Workflow for Safe Handling of Pefloxacin Mesylate Dihydrate



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Caption: Workflow for the safe handling of **Pefloxacin Mesylate Dihydrate**.

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